

Application Notes and Protocols for Recombinant Arc Protein Expression and Purification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **ARC7**

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Introduction

The Activity-regulated cytoskeleton-associated protein (Arc) is a crucial immediate-early gene product that plays a pivotal role in synaptic plasticity, learning, and memory.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its dysregulation has been implicated in various neurological and psychiatric disorders, making it a significant target for therapeutic research.[\[1\]](#)[\[4\]](#) The production of high-quality recombinant Arc protein is essential for in-depth biochemical and structural studies, drug screening, and antibody development.

These application notes provide a comprehensive overview and detailed protocols for the expression and purification of recombinant Arc protein.

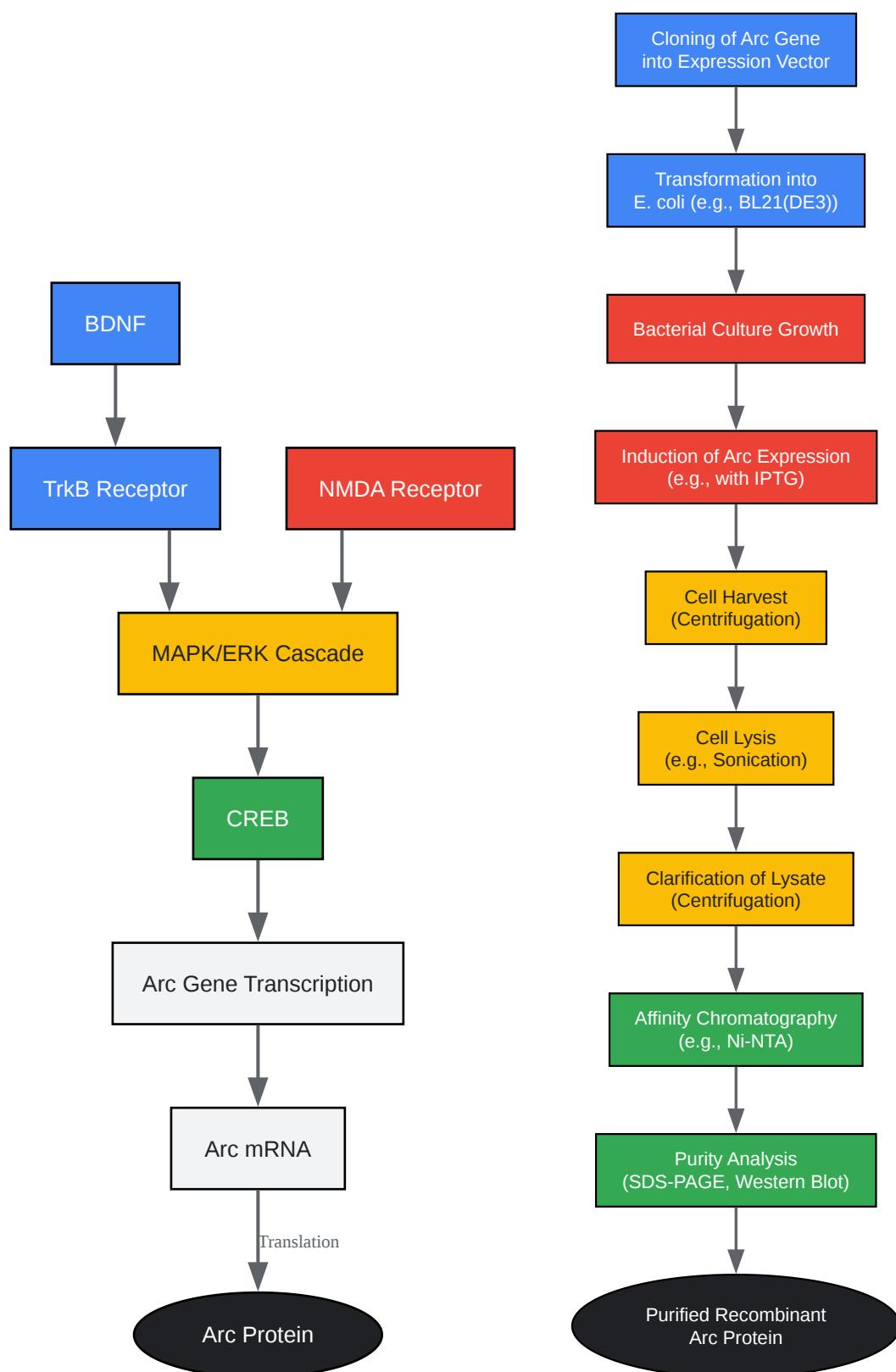
Data Presentation: Recombinant Arc Protein Expression Systems

The following table summarizes common expression systems and purification strategies for recombinant Arc protein, based on commercially available products and literature.

Expression System	Fusion Tag	Purification Method	Purity	Molecular Weight (Predicted)	Source
E. coli	N-terminal His-tag	Proprietary chromatographic techniques	>90%	47.4 kDa	[5][6]
E. coli	N-terminal His-tag	Affinity Chromatography	>90%	~45 kDa	[7]
HEK293T cells	C-terminal Myc-DDK tag	Anti-DDK affinity column	>80%	45.1 kDa	[8]
E. coli	N-terminal His-tagged fusion partners (MBP, ZZ-domain, Trx, GST)	Affinity Chromatography	High	Variable	[9]

Signaling Pathway Involving Arc

The induction of Arc expression is tightly regulated by neuronal activity and involves multiple signaling cascades. The diagram below illustrates a simplified pathway leading to Arc transcription.



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- To cite this document: BenchChem. [Application Notes and Protocols for Recombinant Arc Protein Expression and Purification]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15565905#recombinant-arc-protein-expression-and-purification>]

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